

Sodium Antimonate in Ceramic Glaze Formulations: Application Notes and Protocols

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Compound of Interest

Compound Name: *Sodium antimonate*

Cat. No.: *B085099*

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Introduction

Sodium antimonate (NaSbO_3) is a chemical compound utilized in the ceramics industry primarily as an opacifier in glazes and enamels. Its ability to impart a white, opaque quality to glazes has made it a historically significant material, particularly in the production of majolica and other tin-opacified style wares. Beyond opacification, it can also act as a clarifying and fining agent in glass production. This document provides detailed application notes, experimental protocols, and an exploration of the mechanisms behind **sodium antimonate**'s function in ceramic glaze formulations.

Physicochemical Properties

Sodium antimonate is a white, crystalline powder with a high thermal stability, reportedly not decomposing at temperatures up to 1000°C .^[1] It is this resistance to high temperatures that allows it to remain as discrete, light-scattering particles within the molten glaze matrix during firing. Technical data sheets specify a particle size of less than 10 microns for typical ceramic grades.^[2]

Table 1: Physicochemical Properties of **Sodium Antimonate**

Property	Value	Reference(s)
Chemical Formula	NaSbO ₃	[2]
Molecular Weight	192.74 g/mol	[2]
Appearance	White powder	[2]
Melting Point	>375 °C	[2]
Density	3.7 g/cm ³	[2]
Particle Size (typical)	< 10 µm	[2]

Applications in Ceramic Glazes

The primary application of **sodium antimonate** in ceramic glazes is as an opacifier. Opacity is achieved by the suspension of fine, insoluble particles within the transparent glaze matrix. These particles have a different refractive index than the surrounding glass, causing light to scatter and rendering the glaze opaque. **Sodium antimonate** serves this function effectively due to its high melting point and stability at typical glaze firing temperatures.

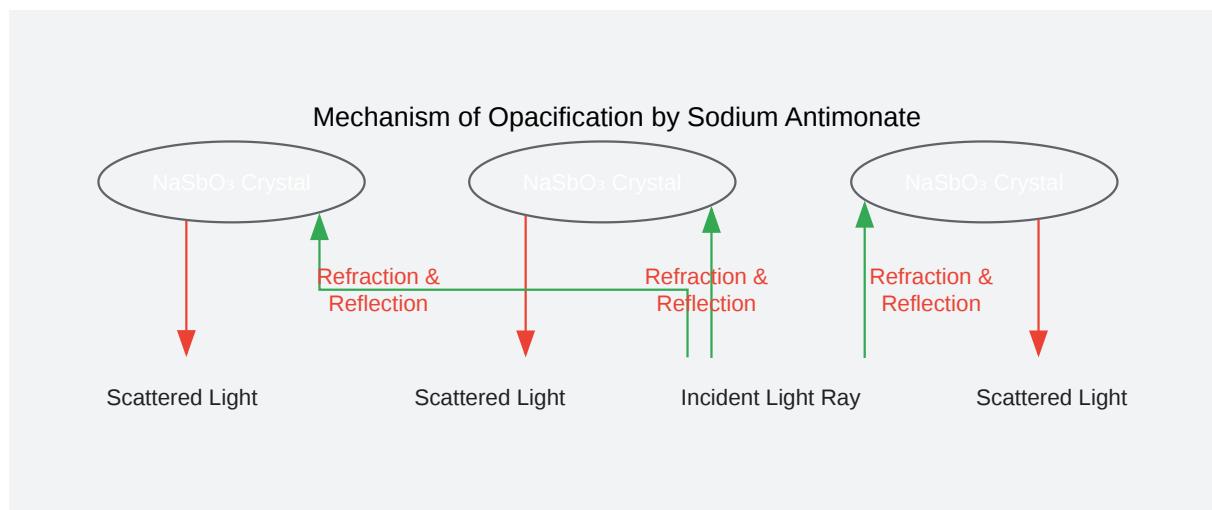
Historically, antimony compounds, including **sodium antimonate** and lead antimonate, have been used to create yellow and white opaque glazes.^[3] In modern formulations, it can be used as an alternative or in conjunction with other opacifiers like tin oxide and zirconium silicate (zircopax). The concentration of **sodium antimonate** in a glaze will directly affect the degree of opacity, with higher percentages leading to a more opaque, white appearance.

While specific contemporary glaze recipes detailing the use of **sodium antimonate** are not widely published in readily available literature, historical and technical documents suggest its use in low-fire glazes, particularly for majolica-type ware where a white, opaque base is required for subsequent decoration. One formulation for a flame-retardant polymer, not a ceramic glaze, indicates a concentration of $\geq 3.0 - < 5.0\%$ **sodium antimonate**.^[4]

Mechanism of Opacification

The opacifying effect of **sodium antimonate** in a ceramic glaze is a physical phenomenon based on the principles of light scattering. During the firing of the glaze, the **sodium antimonate** particles remain as solid, crystalline inclusions within the molten silicate glass. For

opacification to be effective, there must be a significant difference in the refractive index between these crystalline particles and the surrounding glass matrix. This mismatch causes the light that enters the glaze to be refracted and reflected at the numerous crystal-glass interfaces, scattering the light and preventing it from passing through, thus making the glaze appear opaque. The particle size of the opacifier is also a critical factor; for optimal light scattering, the particle size should be close to the wavelength of visible light.



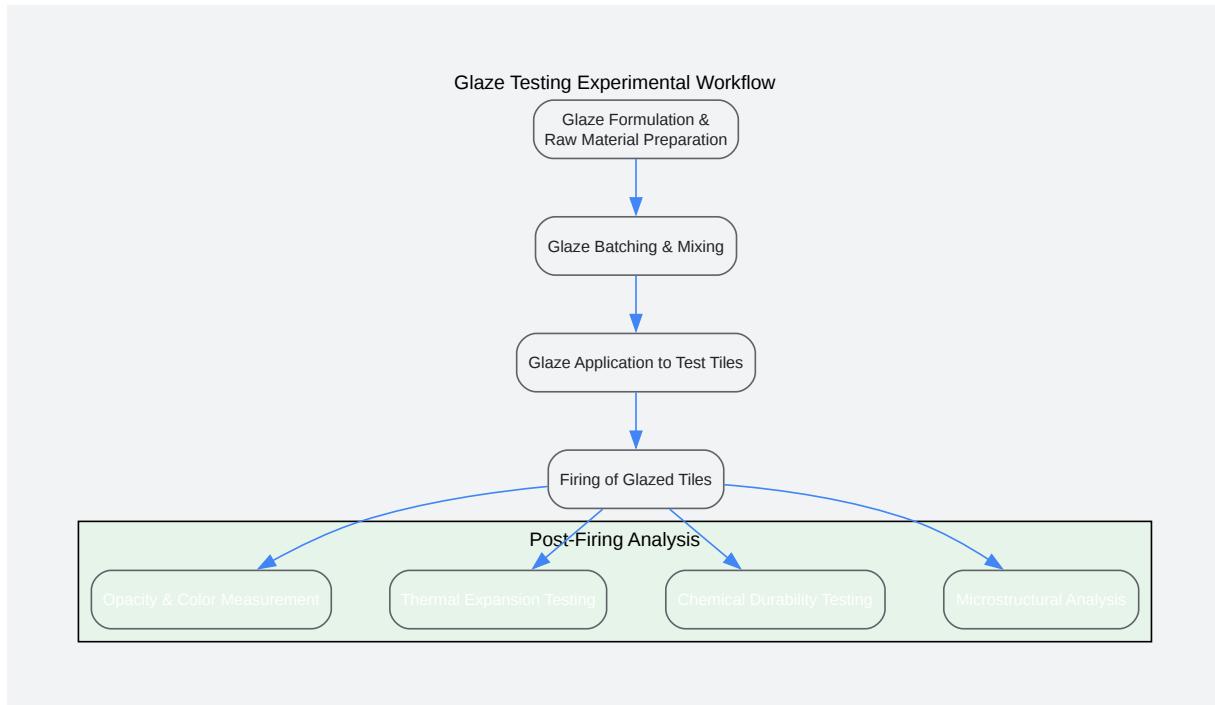
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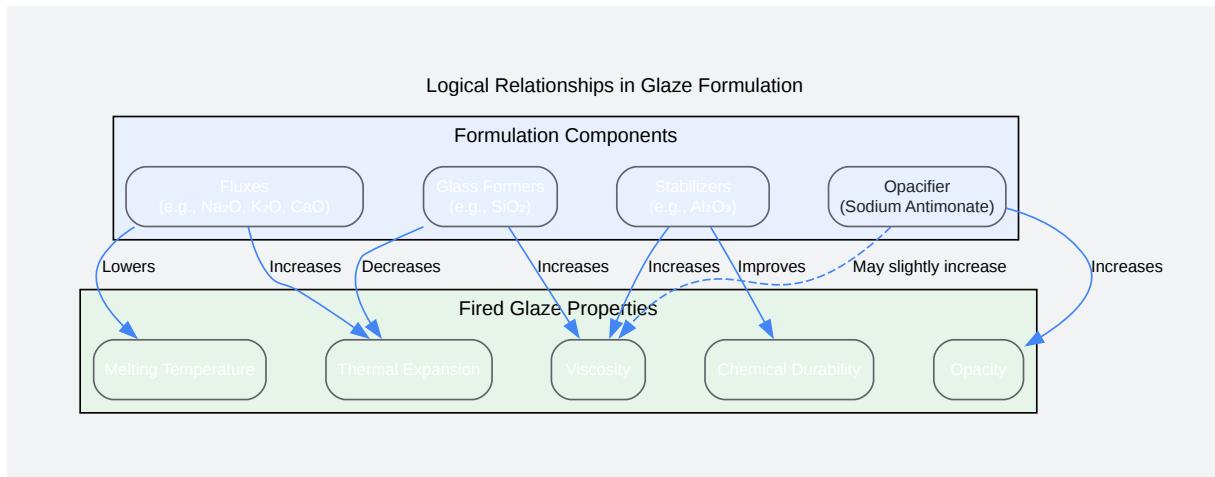
Caption: Light scattering by **sodium antimonate** crystals in a glaze.

Experimental Protocols

To evaluate the performance of **sodium antimonate** in a glaze formulation, a series of standardized tests can be conducted. Below are detailed protocols for key experiments.

Experimental Workflow





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